

# Personal protective equipment for handling o-Xylene-d10

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## Compound of Interest

Compound Name: o-Xylene-d10

Cat. No.: B166450

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## Essential Safety and Handling Guide for o-Xylene-d10

This guide provides immediate safety, operational, and disposal protocols for laboratory personnel, including researchers, scientists, and drug development professionals working with **o-Xylene-d10**. Adherence to these procedures is critical for ensuring a safe laboratory environment.

## Physical and Chemical Properties

Property	Value
Appearance	Colorless liquid[1]
Odor	Aromatic[1]
Boiling Point	292°F (144.4°C)[1]
Flash Point	90°F (32.2°C)[1]
Vapor Density	3.7 (Air = 1)[2]
Solubility in Water	0.17 g/L at 20°C[2]

## Occupational Exposure Limits

Agency	TWA (8-hour)	STEL (15-minute)
OSHA PEL	100 ppm[3][4]	150 ppm[4]
NIOSH REL	100 ppm (10-hour)[3][5]	150 ppm[3][5]
ACGIH TLV	100 ppm[3]	150 ppm[3]
EU-OEL	50 ppm (221 mg/m <sup>3</sup> )[6]	100 ppm (442 mg/m <sup>3</sup> )[6]

## Operational and Disposal Plan

### Engineering Controls and Personal Protective Equipment (PPE)

Safe handling of **o-Xylene-d10** necessitates stringent engineering controls and appropriate personal protective equipment to minimize exposure.

- Ventilation: Always handle **o-Xylene-d10** in a well-ventilated area.[5][7][8] A chemical fume hood is required. Use explosion-proof electrical, ventilating, and lighting equipment.[5][7][8]
- Eye and Face Protection: Chemical safety goggles with side shields or a face shield are mandatory to prevent eye contact.[1] Eyewash stations should be readily accessible.[9]
- Skin Protection:
  - Gloves: Wear suitable chemical-resistant gloves (e.g., tested according to EN 374).[5]
  - Protective Clothing: A lab coat or chemical-resistant apron should be worn.[10] In case of potential splashing, chemical-resistant coveralls are recommended.
- Respiratory Protection:
  - For short-term tasks, a type A respirator mask suitable for organic gases and vapors with a boiling point above 65°C is recommended.[2]
  - For concentrations up to 900 ppm, a chemical cartridge respirator with organic vapor cartridges is appropriate.[1]

- For emergency situations or unknown concentrations, a self-contained breathing apparatus (SCBA) with a full facepiece operated in a pressure-demand or other positive-pressure mode is required.<sup>[1]</sup>

## Step-by-Step Handling Protocol

- Preparation:
  - Ensure the work area is clean and free of ignition sources (open flames, sparks, hot surfaces).<sup>[5][7][8]</sup>
  - Post warning signs indicating the presence of a flammable and hazardous chemical.
  - Verify that all necessary PPE is available and in good condition.
  - Ensure emergency equipment, such as a fire extinguisher and spill kit, is accessible.
- Handling:
  - Ground and bond containers and receiving equipment to prevent static discharge.<sup>[5][7][8]</sup>
  - Use only non-sparking tools.<sup>[5][7][8]</sup>
  - Avoid inhalation of vapors and direct contact with skin and eyes.<sup>[2]</sup>
  - Keep the container tightly closed when not in use.<sup>[5][7][8]</sup>
  - Do not eat, drink, or smoke in the work area.<sup>[5][8]</sup>
- Storage:
  - Store in a cool, dry, well-ventilated area away from direct sunlight.<sup>[5][7][8]</sup>
  - Keep away from incompatible materials such as strong oxidizing agents and strong acids.<sup>[9][11]</sup>
  - Store in a flammable liquids storage cabinet.

## Spill and Emergency Procedures

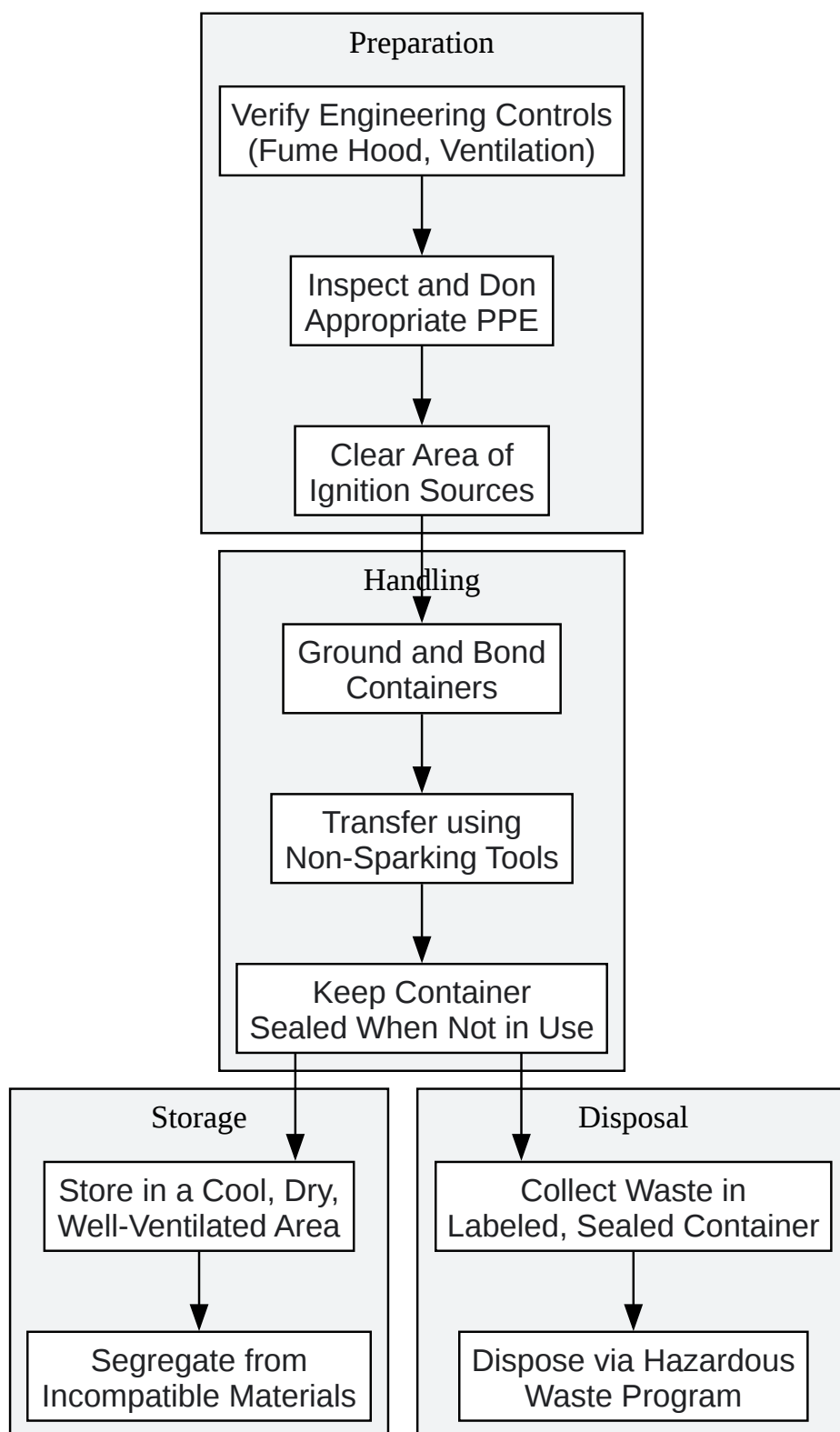
- Small Spills:
  - Eliminate all ignition sources.
  - Ventilate the area.
  - Absorb the spill with an inert, non-combustible absorbent material (e.g., sand, vermiculite).
  - Collect the absorbed material using non-sparking tools and place it in a sealed, properly labeled container for disposal.[\[11\]](#)
- Large Spills:
  - Evacuate the area immediately.
  - Contact your institution's emergency response team.
  - Prevent the spill from entering drains or waterways.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- First Aid:
  - Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[9\]](#)
  - Skin Contact: Remove contaminated clothing immediately. Wash the affected area with soap and water for at least 15 minutes.[\[3\]](#)[\[9\]](#)
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[3\]](#)[\[9\]](#)
  - Ingestion: Do not induce vomiting. Seek immediate medical attention.[\[9\]](#)

## Disposal Plan

**o-Xylene-d10** and any contaminated materials are considered hazardous waste and must be disposed of accordingly.

- Collect all **o-Xylene-d10** waste, including contaminated absorbent materials, in a designated, properly labeled, and sealed container.
- Handle contaminated packaging in the same manner as the substance itself.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- Dispose of the waste through your institution's hazardous waste management program, following all local, state, and federal regulations. Do not dispose of it down the drain.[\[11\]](#)

## Experimental Workflow



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